

Application of Caramboxin in Neuronal Excitotoxicity Research

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Compound of Interest

Compound Name: *Caramboxin*
CAS No.: *1531600-36-8*
Cat. No.: *B15580073*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Caramboxin (CBX) is a potent neurotoxin found in the star fruit (*Averrhoa carambola*) that has been identified as the causative agent for neurotoxic effects, including seizures and neuronal death, particularly in individuals with renal impairment.[1][2][3][4] Its mechanism of action involves the stimulation of glutamate receptors, making it a valuable tool for studying neuronal excitotoxicity in a research setting.[1][3] **Caramboxin** acts as an agonist for both N-methyl-D-aspartate (NMDA) and α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors, two key ionotropic glutamate receptors involved in excitatory neurotransmission.[1][5][6] Over-activation of these receptors leads to excessive calcium influx, mitochondrial dysfunction, and ultimately, neuronal cell death, a pathological process known as excitotoxicity.[2]

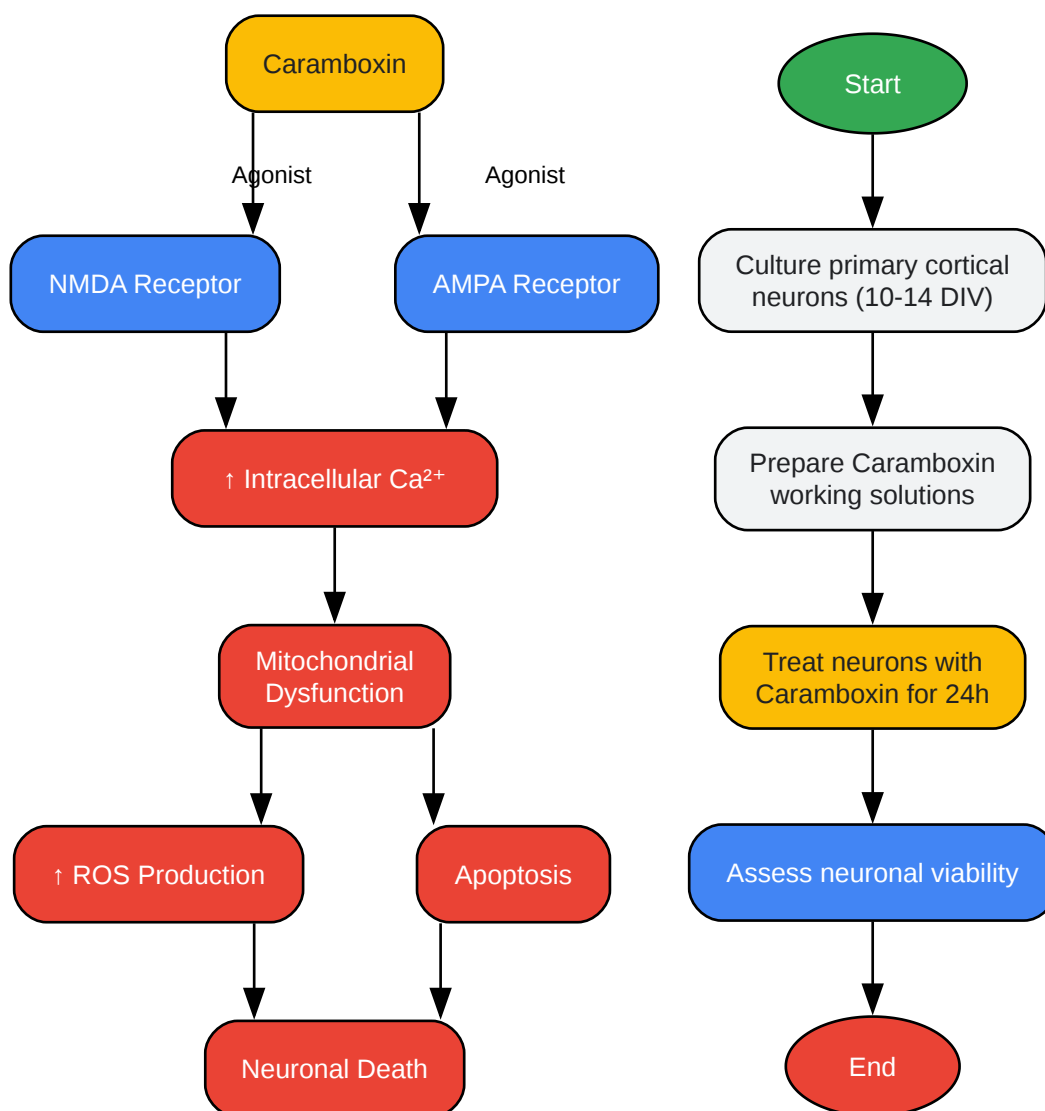
These application notes provide a comprehensive guide for utilizing **caramboxin** to induce and study neuronal excitotoxicity in vitro. The detailed protocols are designed for researchers in

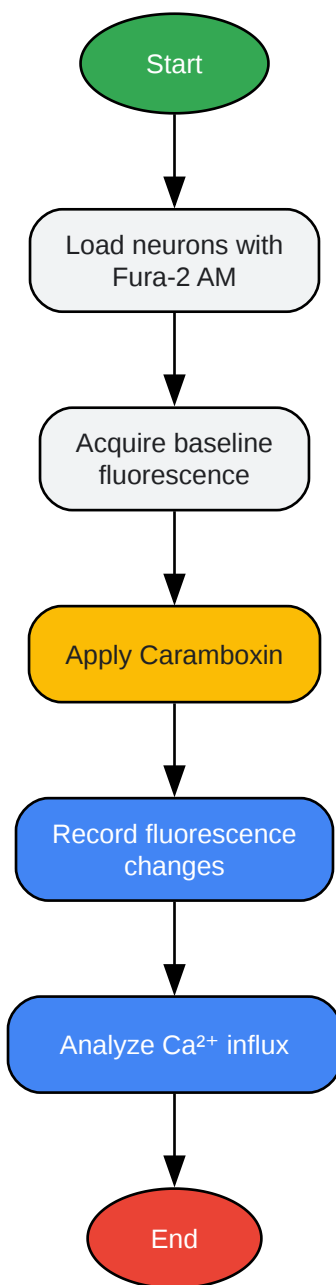
neuroscience, pharmacology, and drug development to investigate the mechanisms of excitotoxic neuronal injury and to screen for potential neuroprotective compounds.

Mechanism of Action: Caramboxin-Induced Excitotoxicity

Caramboxin's neurotoxic effects are primarily mediated through its agonistic activity at ionotropic glutamate receptors. By binding to and activating both NMDA and AMPA receptors, **caramboxin** mimics the action of glutamate, the principal excitatory neurotransmitter in the central nervous system.^{[1][3]} This leads to a cascade of events culminating in neuronal cell death.

The signaling pathway for **caramboxin**-induced excitotoxicity can be summarized as follows:





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References

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